

Solubility of 2-(p-Chlorophenylthio)ethanol in Organic Solvents: A Technical Guide

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Compound of Interest

Compound Name: *2-(p-Chlorophenylthio)ethanol*

Cat. No.: B088069

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility characteristics of **2-(p-Chlorophenylthio)ethanol**, a compound of interest in various research and development sectors. Due to the limited availability of specific quantitative solubility data in publicly accessible literature, this document focuses on providing a robust framework for determining its solubility. This includes a detailed experimental protocol and a structured approach to data presentation, enabling researchers to generate and interpret solubility data effectively.

Quantitative Solubility Data

A thorough literature search did not yield specific quantitative data for the solubility of **2-(p-Chlorophenylthio)ethanol** in various organic solvents. Therefore, the following table is presented as a template for researchers to populate with their experimentally determined data. This standardized format will facilitate data comparison and analysis across different studies and laboratories.

Table 1: Experimentally Determined Solubility of **2-(p-Chlorophenylthio)ethanol**

Organic Solvent	Temperature (°C)	Solubility (g/100 mL)	Solubility (mol/L)	Method of Determination	Notes
e.g., Ethanol	e.g., 25	Data	Data	e.g., Gravimetric	e.g., Saturated solution
e.g., Acetone	e.g., 25	Data	Data	e.g., HPLC	e.g., pH 7.0
e.g., Dichloromethane	e.g., 25	Data	Data	e.g., UV-Vis Spectroscopy	
e.g., Toluene	e.g., 25	Data	Data	e.g., NMR	
e.g., Hexane	e.g., 25	Data	Data	e.g., Gravimetric	

Experimental Protocol for Solubility Determination

The following protocol outlines a standardized method for determining the solubility of **2-(p-Chlorophenylthio)ethanol** in various organic solvents. This method is based on the widely used shake-flask technique, which is considered a reliable approach for measuring the solubility of solid compounds in liquids.

2.1. Materials and Equipment

- **2-(p-Chlorophenylthio)ethanol** (high purity)
- Selected organic solvents (analytical grade)
- Analytical balance
- Vials with screw caps
- Constant temperature shaker or water bath
- Centrifuge

- Syringes and filters (e.g., 0.45 µm PTFE)
- Volumetric flasks
- Analytical instrumentation for concentration measurement (e.g., HPLC, UV-Vis Spectrophotometer, GC, or NMR)

2.2. Procedure

- Preparation of Saturated Solution:
 - Accurately weigh an excess amount of **2-(p-Chlorophenylthio)ethanol** and place it into a vial.
 - Add a known volume of the selected organic solvent to the vial.
 - Securely cap the vial to prevent solvent evaporation.
 - Place the vial in a constant temperature shaker or water bath set to the desired temperature (e.g., 25 °C).
 - Agitate the mixture for a sufficient period (typically 24-48 hours) to ensure equilibrium is reached. It is advisable to perform preliminary experiments to determine the optimal equilibration time.
- Sample Collection and Preparation:
 - After equilibration, allow the vial to stand undisturbed at the set temperature for at least 2 hours to allow the undissolved solid to settle.
 - Carefully withdraw a known volume of the supernatant using a syringe.
 - Filter the collected supernatant through a syringe filter into a clean, pre-weighed volumetric flask to remove any undissolved particles. This step is crucial to avoid overestimation of solubility.
- Concentration Analysis:

- Dilute the filtered solution with the same organic solvent to a concentration that falls within the linear range of the analytical instrument to be used.
- Determine the concentration of **2-(p-Chlorophenylthio)ethanol** in the diluted solution using a pre-calibrated analytical method (e.g., HPLC, UV-Vis spectroscopy).

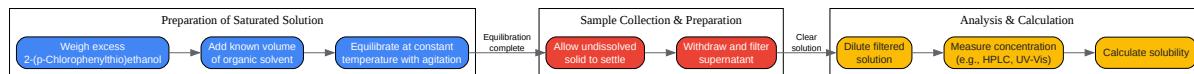
- Calculation of Solubility:
 - Calculate the concentration of the original saturated solution by accounting for the dilution factor.
 - Express the solubility in appropriate units, such as grams per 100 mL (g/100 mL) or moles per liter (mol/L).

2.3. Method Validation and Quality Control

- Replicates: Perform each solubility determination in triplicate to ensure the reproducibility of the results.
- Blank Samples: Analyze a blank sample (solvent only) to account for any background interference.
- Calibration Curve: Prepare a standard calibration curve for **2-(p-Chlorophenylthio)ethanol** in the respective solvent to ensure accurate quantification.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental workflow for determining the solubility of **2-(p-Chlorophenylthio)ethanol**.



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Caption: Experimental workflow for solubility determination.

This guide provides a foundational framework for researchers investigating the solubility of **2-(p-Chlorophenylthio)ethanol**. By following the detailed protocol and utilizing the provided data structure, the scientific community can build a reliable and comparable dataset for this compound, aiding in its further application and development.

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